

4-Fluoro-2-methylphenylacetaldehyde MSDS

safety data sheet

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Compound of Interest

Compound Name: 2-(4-Fluoro-2-methylphenyl)acetaldehyde

CAS No.: 111991-26-5

Cat. No.: B1528689

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Technical Guide: 4-Fluoro-2-methylphenylacetaldehyde

Safety, Synthesis, and Handling in Pharmaceutical Research

Part 1: Executive Technical Summary

Compound Identity

- IUPAC Name: 2-(4-Fluoro-2-methylphenyl)acetaldehyde[1]
- CAS Number: 111991-26-5[1][2][3]
- Molecular Formula: C₉H₉FO
- Molecular Weight: 152.17 g/mol
- SMILES: Cc1cc(F)ccc1CC=O[4]

Relevance in Drug Development 4-Fluoro-2-methylphenylacetaldehyde is a high-value pharmacophore building block. In medicinal chemistry, it serves as a critical intermediate for introducing the 4-fluoro-2-methylphenyl moiety. This structural motif is prized for two specific "medicinal chemistry effects":

- **Metabolic Blocking:** The para-fluorine atom blocks metabolic oxidation at the C4 position (a common P450 clearance site), extending the half-life of the final drug candidate.
- **Conformational Restriction:** The ortho-methyl group introduces steric bulk that can lock the phenyl ring into a specific bioactive conformation, potentially increasing potency against kinase targets or GPCRs.

Part 2: Hazard Architecture & Safety Profile

Note: As a research chemical, specific toxicological data for this exact CAS is limited. The following safety profile is derived from Structure-Activity Relationship (SAR) analysis of analogous phenylacetaldehydes and fluorinated aromatics.

GHS Classification (Derived)

Based on the functional group reactivity (aldehyde) and lipophilic aromatic core, this compound should be treated with Category 2 precautions.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation.
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.
Skin Sensitization	Cat 1 (Likely)	H317: May cause an allergic skin reaction.

Emergency Response Protocols

Inhalation: Phenylacetaldehydes are potent respiratory irritants. Move personnel to fresh air immediately. If breathing is difficult, administer oxygen. Skin Contact: Aldehydes can cross-link proteins (sensitization). Wash immediately with polyethylene glycol 400 (if available) or copious soap and water. Do not use organic solvents like ethanol, as they may increase dermal absorption. Eye Contact: Flush with water for 15 minutes. The lipophilic nature suggests the compound may adhere to corneal tissue; immediate irrigation is critical to prevent opacity.

Part 3: Handling & Storage Engineering[5]

The "Aldehyde Paradox"

Phenylacetaldehydes are notoriously unstable. They suffer from two primary degradation pathways that researchers must mitigate:

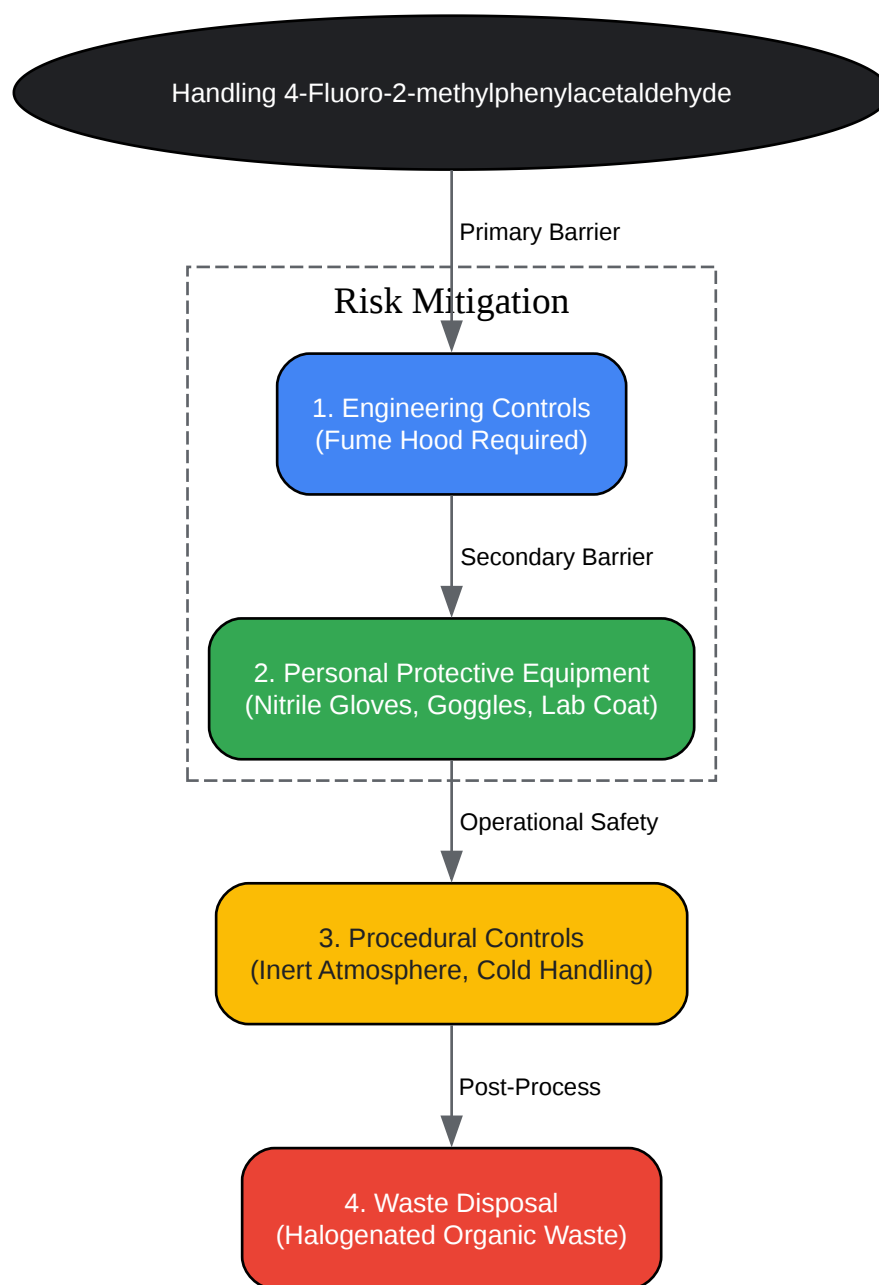
- **Aerobic Oxidation:** Rapid conversion to the corresponding phenylacetic acid upon exposure to air. The acid impurity can ruin subsequent base-sensitive reactions (e.g., Wittig, Grignard).
- **Self-Polymerization:** Aldol condensation leads to trimerization or polymerization, often observed as the liquid turning into a viscous yellow gum.

Storage Protocol[5]

- **Atmosphere:** Store strictly under Argon or Nitrogen.
- **Temperature:** Maintain at 2–8°C (Refrigerator). For long-term storage (>1 month), store at -20°C.
- **Stabilizers:** Commercial samples may contain traces of hydroquinone or BHT to inhibit radical polymerization. If using in sensitive catalysis, purify via distillation immediately before use.

Engineered Safety Workflow (DOT Visualization)

The following diagram outlines the hierarchy of controls required when handling this compound in a synthesis lab.



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Figure 1: Hierarchy of safety controls for handling fluorinated phenylacetaldehydes.

Part 4: Synthetic Utility & Protocols

Physical Properties (Predicted)

- Boiling Point: ~220–230°C (760 mmHg) / ~95–100°C (0.5 mmHg). Note: Distillation should only be performed under high vacuum to prevent thermal decomposition.

- Density: $\sim 1.15 \text{ g/cm}^3$.
- Solubility: Soluble in DCM, THF, Ethyl Acetate. Insoluble in water.

Synthesis Protocol: Homologation via Wittig Reaction

A robust method to synthesize this aldehyde from the more stable 4-fluoro-2-methylbenzaldehyde involves a Wittig homologation followed by hydrolysis. This avoids the handling of unstable intermediates.

Step 1: Enol Ether Formation

- Suspend (Methoxymethyl)triphenylphosphonium chloride (1.2 equiv) in anhydrous THF under Argon.
- Cool to -78°C and add KOtBu (1.3 equiv) dropwise. Stir for 30 min (solution turns deep red/orange).
- Add 4-Fluoro-2-methylbenzaldehyde (1.0 equiv) in THF dropwise.
- Warm to Room Temperature (RT) and stir for 2 hours.
- Quench with sat. NH_4Cl , extract with ether, and concentrate to yield the enol ether intermediate.

Step 2: Hydrolysis to Aldehyde

- Dissolve the crude enol ether in THF/Water (4:1).
- Add Perchloric acid (cat.) or HCl (2M). Reflux for 1 hour.
- Neutralize with NaHCO_3 , extract with DCM.
- Purification: Kugelrohr distillation (high vacuum) is preferred over column chromatography to minimize silica-induced degradation.

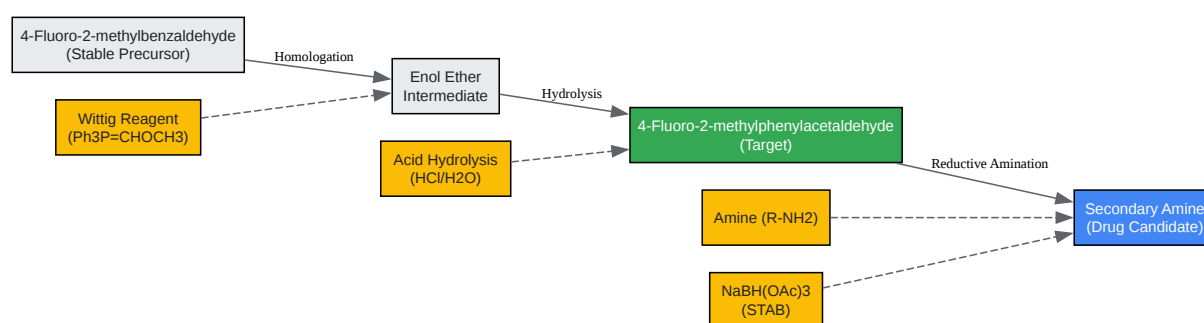
Application: Reductive Amination

The primary use of this aldehyde is to couple with amines to form secondary/tertiary amines for SAR studies.

Protocol:

- Dissolve aldehyde (1.0 equiv) and amine (1.1 equiv) in DCE (Dichloroethane).
- Add Sodium Triacetoxyborohydride (STAB) (1.5 equiv).
- Stir at RT for 4–16 hours.
- Why STAB? STAB is milder than NaCNBH_3 and does not reduce the aldehyde to the alcohol as quickly as NaBH_4 , preventing side reactions.

Synthetic Pathway Visualization (DOT)



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Figure 2: Synthetic workflow from stable precursor to final drug candidate.

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 157398230, 2-[(4-Fluorophenyl)methylimino]acetaldehyde. (Used for analog property estimation). Retrieved February 24, 2026, from [\[Link\]](#)

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- 3. CAS#:2228461-03-6 | 4-(3-Methoxy-2-nitrophenyl)-1,3-oxazolidin-2-one | Chemsrcc [chemsrc.com]
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